

KX1-004 handling precautions laboratory

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Compound Focus: KX1-004

Cat. No.: S548109

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KX1-004 Fact Sheet

For a quick overview, here are the key chemical and biological characteristics of **KX1-004**.

Property	Description
CAS Number	518058-84-9 [1]
Molecular Formula	$C_{16}H_{13}FN_2O_2$ [1]
Molecular Weight	284.29 g/mol [1]
Biological Activity	Potent and non-ATP competitive Src-protein tyrosine kinase (PTK) inhibitor (IC_{50} = 40 μ M). Protects the cochlea from noise-induced hearing loss (NIHL) [1].
Appearance	White to off-white solid [1]
Research Use Only	Not for human diagnostic or therapeutic use [1]

Handling & Storage Protocols

Proper handling and storage are critical for experimental reproducibility and safety.

Aspect	Guidelines & Precautions
General Handling	Handle as a controlled substance; sale may be restricted in your territory. Assume all chemicals are toxic and use personal protective equipment (PPE): lab coat, gloves, and safety glasses [1].
Solubility	Soluble in DMSO (100 mg/mL, 351.75 mM). Solution preparation requires ultrasonication. Note: Hygroscopic DMSO can significantly impact solubility; use newly opened containers [1].
Storage (Powder)	-20°C (3 years) or 4°C (2 years) [1].
Storage (Solution)	-80°C (2 years) or -20°C (1 year). Aliquot to avoid repeated freeze-thaw cycles [1].

In Vivo Experimental Application

The following methodology is adapted from published research on using **KX1-004** to prevent noise-induced hearing loss in chinchillas [2]. This can serve as a reference for your own in vivo study design.

1. Drug Preparation for In Vivo Use Prepare a stock solution of **KX1-004** in DMSO. For administration, use one of the following solvent systems to improve solubility and bioavailability [1]:

- **Protocol 1 (Recommended for short-term):** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. This yields a clear solution at ≥ 2.5 mg/mL.
- **Protocol 2 (For chronic administration > half a month):** 10% DMSO + 90% Corn Oil. This yields a clear solution at ≥ 2.5 mg/mL.

2. Animal Model & Administration

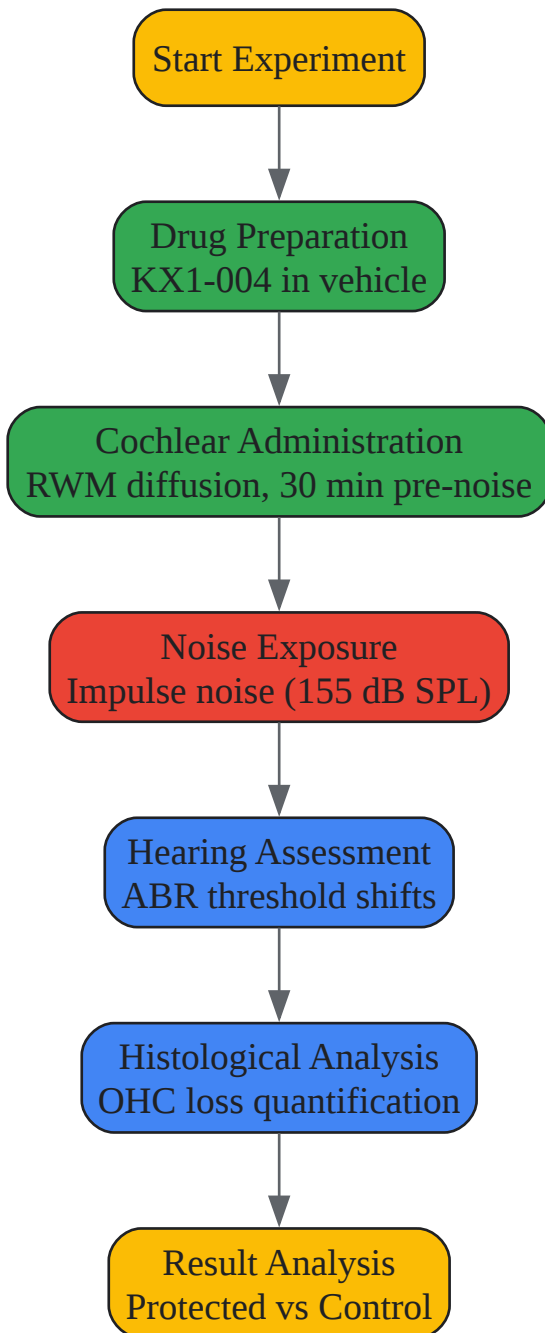
- **Model:** Adult chinchillas (400-700 g).
- **Anesthesia:** Use a combination of Ketamine (60 mg/kg) and Acepromazine (0.5 mg/kg) administered intramuscularly to achieve a deep plane of anesthesia.
- **Route:** Local cochlear delivery via **round window membrane (RWM) diffusion**.

- **Procedure:** Perform a post-auricular incision to expose the round window niche. Pipette the **KX1-004** solution (e.g., 30 μ M concentration) directly onto the round window membrane 30 minutes prior to noise exposure [2].

3. Noise Exposure & Efficacy Assessment

- **Exposure:** Subject animals to hazardous impulse noise with peak levels of 155 dB SPL [2].
- **Hearing Assessment:** Measure auditory function using Auditory Evoked Response (ABR) thresholds. Electrodes are surgically implanted in the Inferior Colliculus (IC) for recording. Test frequencies typically range from 0.5 to 8 kHz [2].
- **Histological Analysis:** After sacrifice, quantify **Outer Hair Cell (OHC) loss** on the cochlear basilar membrane to assess protective efficacy. Ears treated with **KX1-004** show significantly less noise-induced temporary threshold shift (TTS), permanent threshold shift (PTS), and OHC loss compared to controls [1] [2].

This experimental workflow can be visualized as follows:



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Frequently Asked Questions (FAQs)

Q1: What is the primary protective mechanism of KX1-004? A1: **KX1-004** is a potent and selective inhibitor of Src-protein tyrosine kinase (Src-PTK), which is involved in intracellular apoptotic signaling pathways. By inhibiting Src, **KX1-004** interrupts the cell death cascade triggered by noise-induced stresses

like mechanical damage and reactive oxygen species (ROS), thereby protecting cochlear hair cells from apoptosis [2].

Q2: Why is my KX1-004 solution precipitating, and how can I prevent it? A2: Precipitation can occur if the stock solution is improperly prepared or if the DMSO used is old and has absorbed moisture. Always use **freshly opened, anhydrous DMSO**. When preparing working solutions for in vivo studies, follow the recommended solvent protocols (e.g., using PEG300, Tween-80, and Saline) and use sonication to aid dissolution. Avoid introducing water into the stock DMSO solution [1].

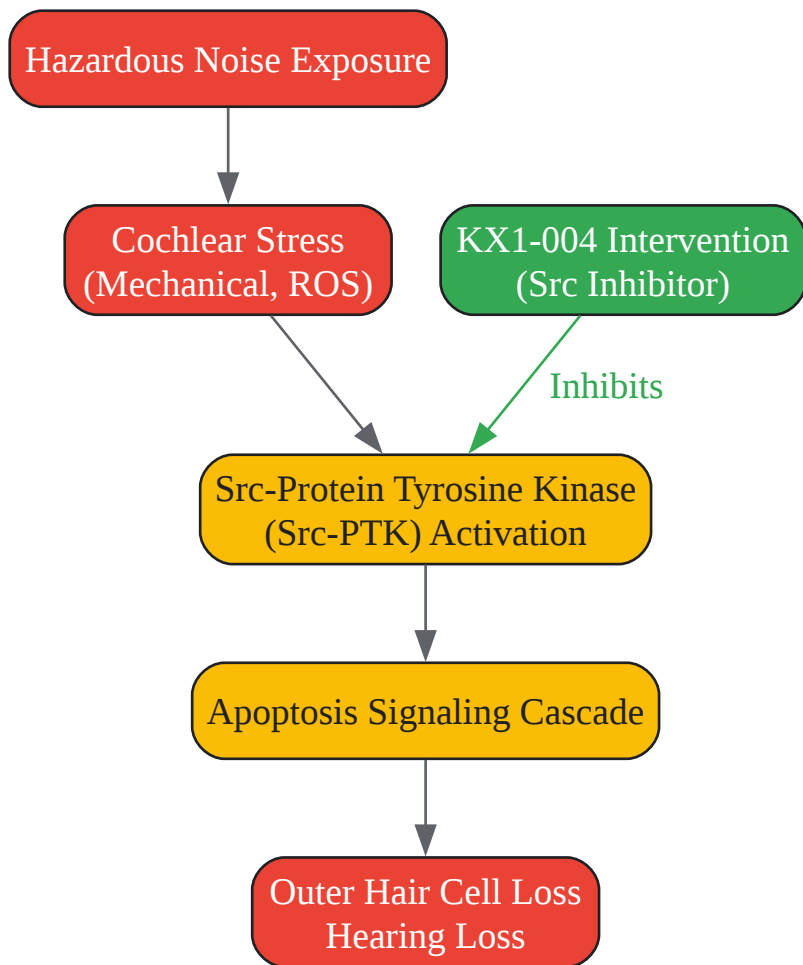
Q3: How does KX1-004 compare to other Src inhibitors for otoprotection? A3: Research indicates that not all Src inhibitors offer equal protection. **KX1-004** has shown significant protective effects. Another biaryl-based inhibitor, KX2-329, demonstrated similar efficacy. However, other compounds like the indole-based KX1-141 and the ATP-competitive KX2-328 did not show statistically significant protection in the same impulse noise model, highlighting that the protective effect is structure- and mechanism-dependent [2].

Troubleshooting Guide

Issue	Potential Cause	Solution
Low Compound Solubility	Hygroscopic DMSO; incorrect solvent vehicle.	Use new, dry DMSO for stock. For in vivo studies, use the recommended co-solvent systems (e.g., PEG300/Tween-80/Saline) [1].
High Variability in In Vivo Results	Inconsistent RWM application technique; improper dosing.	Standardize the surgical procedure for drug application onto the round window. Precisely control the volume and concentration of the applied solution [2].
No Observed Protective Effect	Wrong inhibitor type for the model; incorrect biological target.	Confirm that your experimental model involves Src-dependent apoptosis. Consider that ATP-competitive Src inhibitors (e.g., KX2-328) may not be effective, while non-competitive ones like KX1-004 are [2].

Otoprotection Signaling Pathway

The diagram below illustrates the proposed mechanism by which **KX1-004** provides protection against noise-induced hearing loss.



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References

1. KX1-004 | Src Inhibitor [medchemexpress.com]
2. Protection from impulse noise-induced hearing loss with ... [pmc.ncbi.nlm.nih.gov]

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